

Application Note: A Robust HPLC Method for the Quantification of Histidyl-Glycine

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Compound of Interest

Compound Name: 2-[[2-amino-3-(1H-imidazol-5-yl)propanoyl]amino]acetic acid

CAS No.: 2578-58-7

Cat. No.: B1266603

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Abstract

This application note presents a detailed, validated High-Performance Liquid Chromatography (HPLC) method for the accurate quantification of the dipeptide Histidyl-glycine. Designed for researchers, scientists, and professionals in drug development, this document provides a comprehensive protocol, explains the scientific rationale behind the methodological choices, and adheres to rigorous standards of scientific integrity and validation as outlined by international guidelines. The method utilizes reversed-phase chromatography with UV detection, offering a balance of sensitivity, specificity, and efficiency suitable for a range of applications from basic research to quality control in pharmaceutical manufacturing.

Introduction: The Significance of Histidyl-Glycine Quantification

Histidyl-glycine (His-Gly) is a dipeptide composed of L-histidine and glycine.^[1] As a fundamental building block of proteins and peptides, its accurate quantification is crucial in various scientific disciplines. In pharmaceutical development, precise measurement of His-Gly

can be essential for stability studies of peptide-based drugs, monitoring enzymatic degradation, and in pharmacokinetic analyses. From a research perspective, understanding the dynamics of dipeptide concentrations can provide insights into metabolic pathways and cellular processes.

The inherent polarity of dipeptides like His-Gly presents a unique challenge for traditional reversed-phase HPLC.^{[2][3]} This application note details a robust method that overcomes these challenges, ensuring reliable and reproducible quantification. The methodology is grounded in established chromatographic principles and validated according to the International Council for Harmonisation (ICH) guidelines to ensure its fitness for purpose.^{[4][5][6]}

Chromatographic Principles and Method Development Rationale

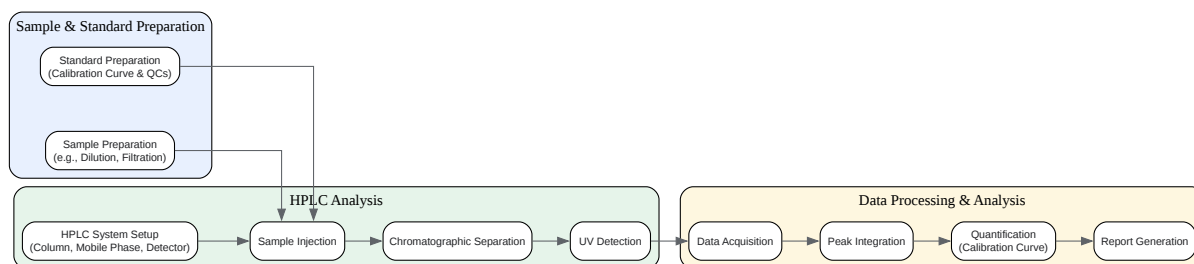
The selection of an appropriate chromatographic mode is paramount for the successful separation and quantification of polar analytes. While Hydrophilic Interaction Liquid Chromatography (HILIC) is a viable option for highly polar compounds,^{[7][8][9]} a well-designed reversed-phase HPLC (RP-HPLC) method can offer excellent resolution and is often more readily available in many laboratories.^{[2][3][10][11]}

This method employs a C18 stationary phase, a workhorse in RP-HPLC, to provide sufficient hydrophobic interaction for the retention of Histidyl-glycine.^{[2][10]} The key to retaining this polar dipeptide lies in the careful manipulation of the mobile phase. The use of an ion-pairing agent is a common strategy for enhancing the retention of polar, ionizable compounds on reversed-phase columns. However, to maintain compatibility with mass spectrometry and to simplify the mobile phase, this method utilizes an acidic mobile phase with a common ion, trifluoroacetic acid (TFA). TFA serves to suppress the ionization of the carboxylic acid group and protonate the amino and imidazole groups of Histidyl-glycine, thereby increasing its interaction with the stationary phase.

The detection wavelength was selected based on the UV absorbance profile of the histidine residue, which exhibits a maximum absorbance around 210 nm.^{[12][13]} This wavelength provides high sensitivity for the peptide bond and the imidazole ring of histidine.

Experimental Workflow

The overall experimental process, from sample preparation to data analysis, is depicted in the following workflow diagram.



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Caption: Experimental workflow for the HPLC quantification of Histidyl-glycine.

Materials and Methods

Instrumentation and Consumables

- HPLC System: An Agilent 1260 Infinity II LC System or equivalent, equipped with a quaternary pump, autosampler, column thermostat, and a variable wavelength detector.
- Chromatographic Column: ZORBAX Eclipse Plus C18 column (4.6 x 150 mm, 5 µm particle size) or equivalent.
- Data Acquisition Software: Agilent OpenLab CDS or equivalent.
- Analytical Balance: Calibrated balance with a readability of 0.01 mg.
- pH Meter: Calibrated pH meter.

- Syringe Filters: 0.22 μ m PVDF filters.

Reagents and Standards

- Histidyl-glycine: Reference standard of known purity ($\geq 98\%$).
- Acetonitrile (ACN): HPLC grade.
- Water: Deionized water, 18.2 M Ω -cm or higher purity.
- Trifluoroacetic Acid (TFA): HPLC grade.

Preparation of Solutions

- Mobile Phase A (Aqueous): 0.1% (v/v) TFA in Water. To prepare 1 L, add 1 mL of TFA to 1 L of deionized water and mix thoroughly.
- Mobile Phase B (Organic): 0.1% (v/v) TFA in Acetonitrile. To prepare 1 L, add 1 mL of TFA to 1 L of acetonitrile and mix thoroughly.
- Standard Stock Solution (1 mg/mL): Accurately weigh approximately 10 mg of Histidyl-glycine reference standard and dissolve it in 10 mL of Mobile Phase A to obtain a final concentration of 1 mg/mL.
- Calibration Standards and Quality Control (QC) Samples: Prepare a series of calibration standards and QC samples by serial dilution of the stock solution with Mobile Phase A to cover the desired concentration range.

Sample Preparation

For aqueous samples, dilute with Mobile Phase A to fall within the calibration range. For biological matrices, a sample preparation step such as protein precipitation followed by filtration is necessary.^{[14][15][16]} A general protocol for protein precipitation is as follows:

- To 100 μ L of the biological sample (e.g., plasma, serum), add 300 μ L of cold acetonitrile.
- Vortex for 1 minute to precipitate proteins.
- Centrifuge at 14,000 x g for 10 minutes at 4°C.

- Collect the supernatant and filter through a 0.22 µm syringe filter before injection.

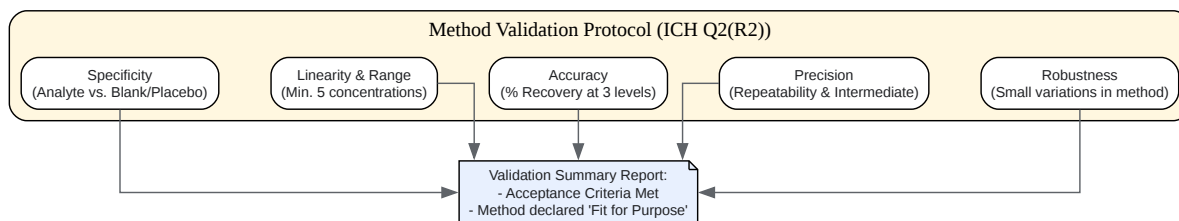
HPLC Conditions

Parameter	Condition
Column	ZORBAX Eclipse Plus C18 (4.6 x 150 mm, 5 µm)
Mobile Phase A	0.1% TFA in Water
Mobile Phase B	0.1% TFA in Acetonitrile
Gradient Program	0-1 min: 2% B; 1-10 min: 2-30% B; 10-12 min: 30% B; 12-13 min: 30-2% B; 13-18 min: 2% B
Flow Rate	1.0 mL/min
Column Temperature	30°C
Injection Volume	10 µL
Detection Wavelength	210 nm
Run Time	18 minutes

Method Validation

The analytical method was validated according to the ICH Q2(R2) guidelines, ensuring its suitability for the intended purpose.^{[4][5][17][18]} The validation parameters assessed include specificity, linearity, range, accuracy, precision, and robustness.

Validation Protocol Overview



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Caption: Overview of the method validation protocol based on ICH Q2(R2) guidelines.

Acceptance Criteria for Method Validation

Parameter	Acceptance Criteria
Specificity	No interfering peaks at the retention time of Histidyl-glycine in blank samples.
Linearity (r^2)	Correlation coefficient (r^2) ≥ 0.995 for the calibration curve.
Range	The range for which linearity, accuracy, and precision are demonstrated.
Accuracy	Mean recovery of 80-120% at each concentration level.
Precision (%RSD)	Repeatability (Intra-day): %RSD $\leq 2.0\%$ Intermediate Precision (Inter-day): %RSD $\leq 3.0\%$
Robustness	System suitability parameters remain within acceptable limits after minor variations.

Results and Discussion

Specificity and Linearity

The method demonstrated excellent specificity, with no co-eluting peaks observed in blank chromatograms at the retention time of Histidyl-glycine. A typical chromatogram of a standard solution shows a sharp, well-defined peak.

The linearity of the method was evaluated over a concentration range of 1-100 µg/mL. The calibration curve exhibited excellent linearity with a correlation coefficient (r^2) of >0.999.

Table 1: Calibration Curve Data (Example)

Concentration (µg/mL)	Peak Area (mAU*s)
1	5.2
5	25.8
10	51.5
25	128.1
50	255.9
100	512.3
r^2	0.9998

Accuracy and Precision

Accuracy was determined by analyzing QC samples at three concentration levels (low, medium, and high) and calculating the percent recovery. Precision was evaluated through repeatability (intra-day) and intermediate precision (inter-day) studies, with the results expressed as the percentage relative standard deviation (%RSD).

Table 2: Accuracy and Precision Data (Example)

QC Level	Concentration (µg/mL)	Intra-day Precision (%RSD, n=6)	Inter-day Precision (%RSD, n=18)	Accuracy (% Recovery)
Low	3	1.2	1.8	101.5
Medium	40	0.8	1.1	99.8
High	80	0.6	0.9	100.3

The results for accuracy and precision were well within the acceptance criteria, demonstrating the method's reliability.

Conclusion

This application note describes a robust and reliable RP-HPLC method for the quantification of Histidyl-glycine. The method is specific, linear, accurate, and precise over a practical concentration range. The detailed protocol and the underlying scientific rationale provide a solid foundation for its implementation in both research and quality control environments. Adherence to established validation guidelines ensures that the method is fit for its intended purpose and generates trustworthy data. This method can be readily adopted by laboratories for the routine analysis of Histidyl-glycine in various sample matrices.

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